

Technical Support Center: SKF 83509

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Compound of Interest

Compound Name: SKF 83509

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **SKF 83509** in solution.

Frequently Asked Questions (FAQs)

Q1: What is **SKF 83509**?

SKF 83509 is a chemical compound that acts as a selective antagonist for the dopamine D1 receptor, with a K_i of 70.2 nM.^[1] It is an analog of SCH 23390 and is used in research to study the role of the D1 receptor in various physiological processes. It has been noted to also act as a competitive inhibitor of the dopamine transporter (DAT), which should be considered when interpreting experimental results.^[2]

Q2: How should **SKF 83509** be stored upon receipt?

For optimal stability, **SKF 83509** powder should be stored in a cool, dry, and dark place. Recommended storage is at -20°C. Keep the container tightly sealed to prevent moisture absorption and oxidation.

Q3: How do I prepare a stock solution of **SKF 83509**?

To prepare a stock solution, it is recommended to use a suitable solvent such as DMSO or ethanol. Ensure the compound is fully dissolved before making further dilutions into aqueous buffers for your experiments.

Q4: How stable is **SKF 83509** in a prepared stock solution?

Stock solutions of **SKF 83509** in anhydrous solvents like DMSO can be stored at -20°C for several months with minimal degradation. However, it is best practice to prepare fresh dilutions in aqueous media for each experiment.

Q5: What is the stability of **SKF 83509** in aqueous solutions?

The stability of **SKF 83509** in aqueous solutions is limited. It is recommended to prepare these solutions fresh on the day of the experiment. Avoid repeated freeze-thaw cycles of aqueous aliquots.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of SKF 83509 in solution.	Prepare fresh working solutions from a frozen stock for each experiment. Avoid using old aqueous solutions.
Inaccurate concentration of the stock solution.	Verify the concentration of your stock solution. Ensure the compound was fully dissolved.	
Precipitate formation in the working solution	Low solubility in the aqueous buffer.	Increase the percentage of co-solvent (e.g., DMSO) in your final working solution, if your experimental model allows. Ensure the final concentration does not exceed the solubility limit.
pH of the buffer.	Check the pH of your buffer, as the solubility of SKF 83509 may be pH-dependent.	
Off-target effects observed	Inhibition of the dopamine transporter (DAT).[2]	Be aware that SKF 83509 can inhibit DAT.[2] Consider using a lower concentration or a more specific D1 antagonist if DAT inhibition is a concern. Include appropriate control experiments.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

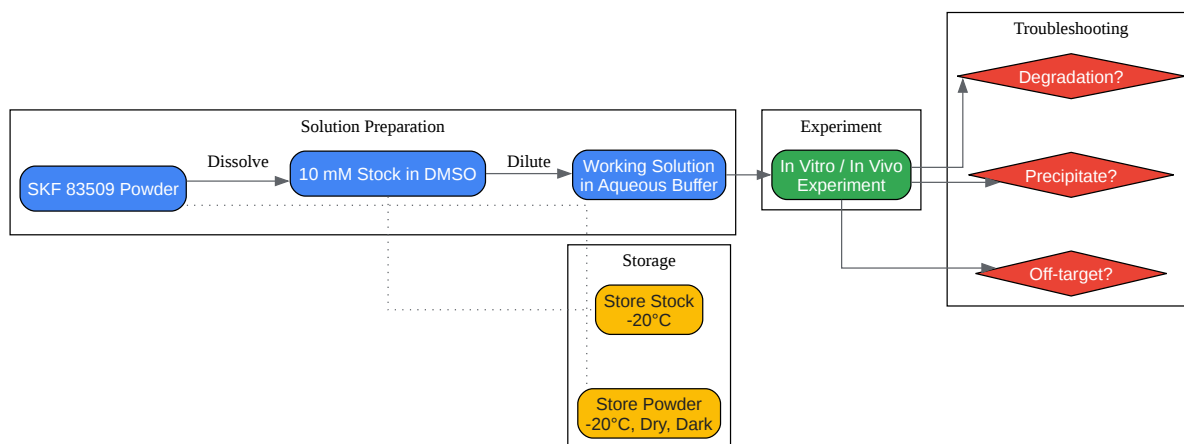
- Equilibrate the vial of **SKF 83509** powder to room temperature before opening.
- Weigh out the desired amount of **SKF 83509**.

- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Vortex or sonicate briefly until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes in tightly sealed vials.
- Store the aliquots at -20°C.

Preparation of a Working Solution for Cell Culture Experiments

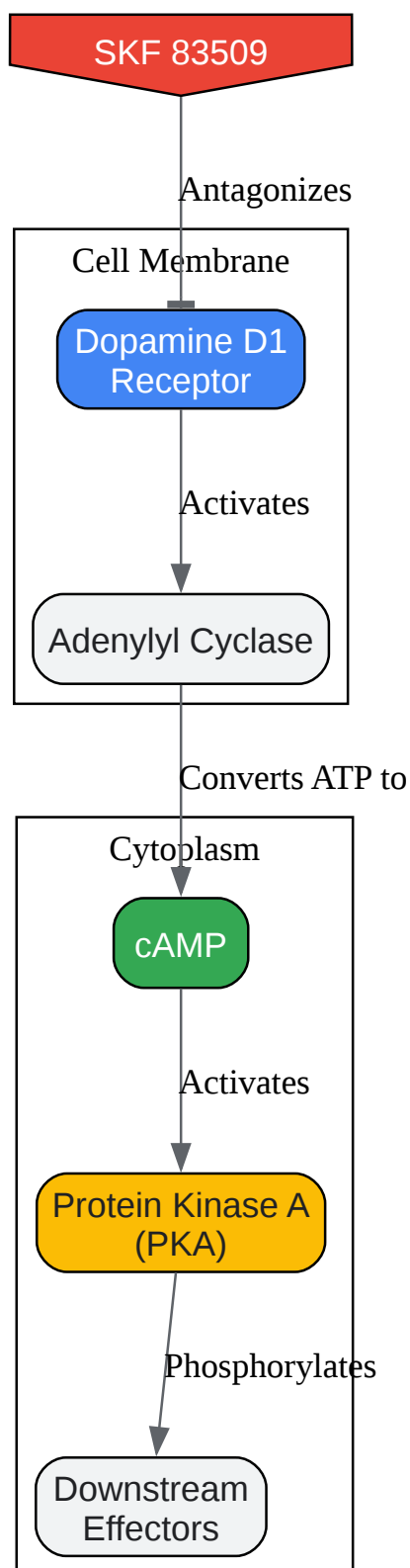
- Thaw a frozen aliquot of the 10 mM **SKF 83509** stock solution in DMSO.
- Dilute the stock solution serially in your cell culture medium to achieve the desired final concentration.
- Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent toxicity.
- Use the freshly prepared working solution immediately.

Visualizations



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Caption: Experimental workflow for using **SKF 83509**, from preparation to troubleshooting.



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Caption: Simplified signaling pathway of the Dopamine D1 receptor and the antagonistic action of **SKF 83509**.

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